

# Hydrogenation of 2-Indanone Oxime: A Technical Guide to Reaction Pathways and Methodologies

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## Compound of Interest

Compound Name: **2-Indanone oxime**

Cat. No.: **B1205014**

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The catalytic hydrogenation of **2-indanone oxime** is a critical transformation in synthetic organic chemistry, providing a direct route to 2-aminoindan, a valuable building block for various pharmaceutical agents. The selectivity of this reduction is highly dependent on the choice of catalyst and reaction conditions, leading to different product outcomes. This technical guide provides an in-depth analysis of the reaction pathways, detailed experimental protocols, and a summary of quantitative data to aid in the development of efficient and selective synthetic strategies.

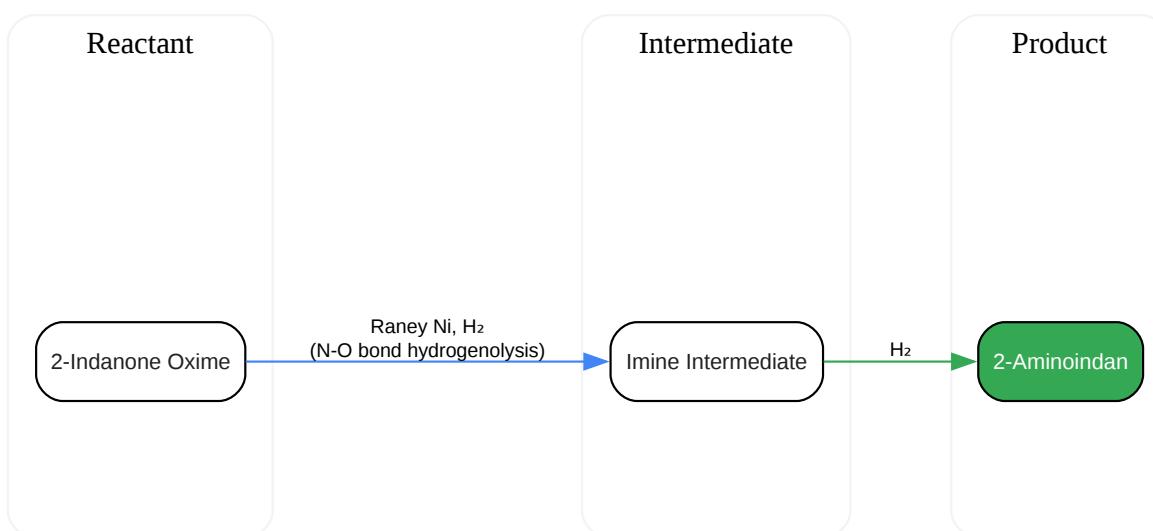
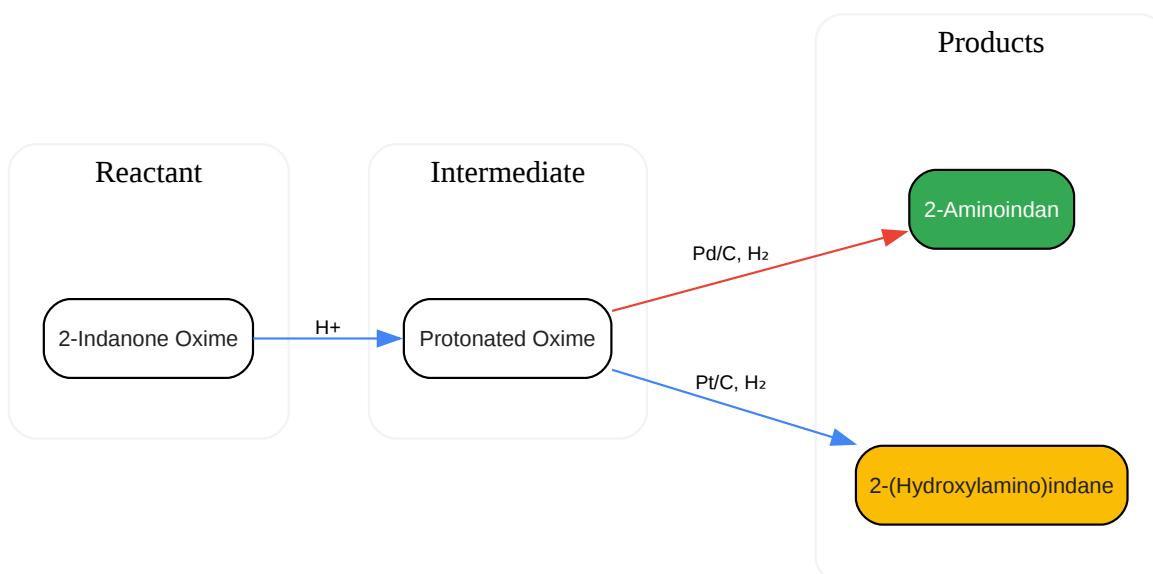
## Reaction Pathways: A Dichotomy of Conditions

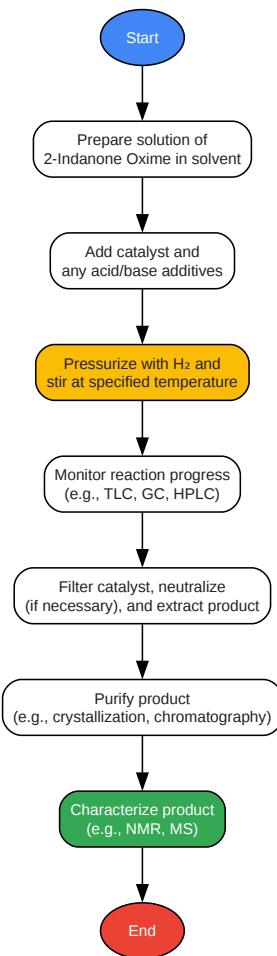
The hydrogenation of **2-indanone oxime** can proceed through distinct pathways, primarily dictated by the pH of the reaction medium. The choice of catalyst also plays a crucial role in directing the reaction towards the desired product, be it the primary amine or the hydroxylamine intermediate.

### Acidic Conditions

In the presence of acid, the reaction mechanism is believed to initiate with the protonation of the oxime.<sup>[1]</sup> Subsequent reduction of the C=N bond or the N-O bond is then influenced by the catalyst.

- Palladium on Carbon (Pd/C): This catalyst has been shown to be highly effective in producing 2-aminoindan with high yield under acidic conditions.[1][2] The reaction is thought to proceed through the reduction of the N-O bond.[2]
- Platinum on Carbon (Pt/C): Interestingly, under similar acidic conditions, 5% Pt/C can lead to the formation of the corresponding hydroxylamine, 2-(hydroxylamino)indane, with significant yield.[1][2] This suggests that Pt catalysts favor the reduction of the C=N bond in the protonated oxime.[2]





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## References

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